

An In-depth Technical Guide on the Physical Properties of Vinyl Laurate

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This guide provides a comprehensive overview of the key physical properties of **vinyl laurate**, specifically its boiling point and density. The information is tailored for researchers, scientists, and professionals in drug development who require precise data and methodologies for their work.

Core Physical Properties of Vinyl Laurate

Vinyl laurate, also known as ethenyl dodecanoate, is the ester of lauric acid and vinyl alcohol. It is a clear, colorless to light yellow liquid.[1][2] Understanding its physical properties is crucial for its application in polymer synthesis and other chemical processes.

Data Presentation

The following table summarizes the reported values for the boiling point and density of **vinyl laurate** from various sources.



Physical Property	Value	Conditions	Source(s)
Boiling Point	254 °C	at 1013 hPa (760 mmHg)	[1][3]
288.2 °C	at 760 mmHg	[4]	
142-143 °C	at 10 mmHg	[5]	_
123 °C	Not specified	[6]	_
Density	0.871 g/mL	at 20 °C	[1][3]
0.876 g/mL	Not specified	[4]	
0.8641 g/cm ³	at 20 °C	[6]	_
0.8639 g/mL	at 30 °C	[5]	_

Experimental Protocols

While specific experimental reports detailing the determination of each value above are not readily available in the public domain, standardized methods are used for measuring these properties. Below are detailed, generalized protocols for determining the boiling point and density of a liquid compound like **vinyl laurate**.

Protocol for Boiling Point Determination (Distillation Method)

This method is suitable for determining the boiling point of a substance while also serving as a purification step.[7] A detailed procedure for the purification of **vinyl laurate** by distillation is available, from which the boiling point under reduced pressure can be determined.[5]

Objective: To determine the boiling point of **vinyl laurate** at a specific pressure.

Apparatus:

- Round-bottomed flask
- Heating mantle or oil bath



- Distillation head with a port for a thermometer
- Condenser
- Receiving flask
- Thermometer
- Vacuum source and manometer (for reduced pressure distillation)
- · Boiling chips or magnetic stirrer

Procedure:

- Place a sample of vinyl laurate (e.g., 50 mL) into a round-bottomed flask along with a few boiling chips or a magnetic stir bar to ensure smooth boiling.
- Assemble the distillation apparatus. The thermometer bulb should be positioned so that its
 top is level with the bottom of the side-arm of the distillation head, ensuring it accurately
 measures the temperature of the vapor that is distilling.
- If determining the boiling point at atmospheric pressure, proceed to the next step. For reduced pressure, connect a vacuum pump to the apparatus via a vacuum adapter on the receiving flask. Use a manometer to monitor the pressure.
- Begin heating the flask gently. The liquid will begin to boil and its vapor will rise.
- Record the temperature at which the vapor temperature stabilizes while the liquid is condensing and dripping into the receiving flask. This stable temperature is the boiling point at the recorded pressure.
- For vinyl laurate, a boiling point of 142-143 °C is observed at a pressure of 10 mmHg.[5]

Protocol for Density Determination (Pycnometer Method)

The density of a liquid can be accurately determined using a pycnometer, which is a flask with a specific, known volume.[8]



Objective: To determine the density of **vinyl laurate** at a specific temperature (e.g., 20 °C).

Apparatus:

- Pycnometer (specific gravity bottle)
- Analytical balance (accurate to ±0.0001 g)
- Water bath for temperature control
- Thermometer

Procedure:

- · Calibration of Pycnometer:
 - Thoroughly clean and dry the pycnometer.
 - Weigh the empty, dry pycnometer on an analytical balance and record its mass (m pycnometer).
 - Fill the pycnometer with deionized water of a known temperature (e.g., 20 °C). Ensure the pycnometer is completely full and free of air bubbles.
 - Place the pycnometer in a temperature-controlled water bath set to 20 °C for at least 30 minutes to allow it to equilibrate.
 - Remove the pycnometer, carefully wipe it dry on the outside, and weigh it. Record the mass (m_pycnometer+water).
 - The mass of the water is m water = (m pycnometer+water) (m pycnometer).
 - The volume of the pycnometer at 20 °C can be calculated using the known density of water at that temperature (ρ _water at 20°C \approx 0.9982 g/mL): V_pycnometer = m_water / ρ _water.
- Measurement of Vinyl Laurate Density:

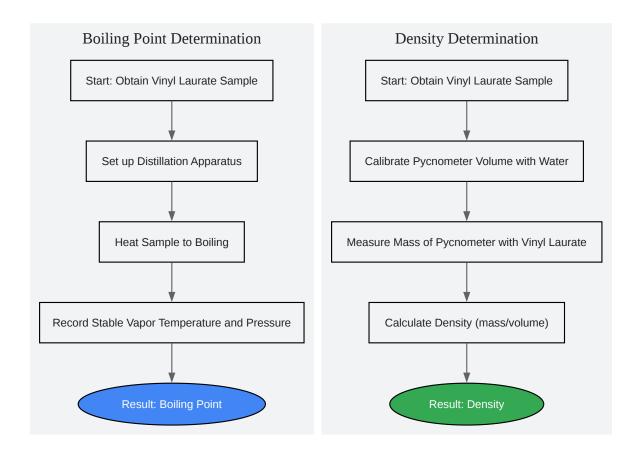


- Empty and thoroughly dry the calibrated pycnometer.
- Fill the pycnometer with vinyl laurate.
- Place the filled pycnometer in the water bath at 20 °C and allow it to equilibrate.
- Remove the pycnometer, wipe it dry, and weigh it. Record the mass (m_pycnometer+laurate).
- The mass of the **vinyl laurate** is m_laurate = (m_pycnometer+laurate) (m_pycnometer).
- The density of vinyl laurate is then calculated as: ρ_laurate = m_laurate / V_pycnometer.

Visualizations

Below is a diagram illustrating the generalized workflow for the experimental determination of the physical properties of **vinyl laurate**.





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Caption: Workflow for determining the boiling point and density of **vinyl laurate**.

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